

Anhydrous Barium Bromate: A Technical Overview

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Compound of Interest

Compound Name:	Barium bromate
CAS No.:	13967-90-3
Cat. No.:	B079177

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and safety considerations for anhydrous **barium bromate**. The information is intended to support researchers and professionals in chemistry and drug development in understanding and utilizing this compound.

Core Properties of Anhydrous Barium Bromate

Anhydrous **barium bromate**, with the chemical formula $\text{Ba}(\text{BrO}_3)_2$, is an inorganic salt composed of a barium cation (Ba^{2+}) and two bromate anions (BrO_3^-).^[1] It presents as a white crystalline solid or powder.^{[2][3]} Due to its composition, it is a strong oxidizing agent.^{[2][4]}

Quantitative Data Summary

A summary of the key quantitative data for anhydrous **barium bromate** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	Ba(BrO ₃) ₂ or BaBr ₂ O ₆ [5][6]
Molecular Weight	393.13 g/mol [2][5][7][8]
Appearance	White crystalline solid or powder[2][3]
Density	3.99 g/cm ³ [7]
Decomposition Temperature	260 °C[7]
CAS Number	13967-90-3[5][6][7]

Synthesis of Anhydrous Barium Bromate

The synthesis of anhydrous **barium bromate** is typically achieved through a precipitation reaction involving a soluble barium salt and a soluble bromate salt.[5] The low solubility of **barium bromate** in water, particularly in cold water, facilitates its isolation and purification.[1]

Experimental Protocol: Synthesis of Anhydrous Barium Bromate

This protocol details a common laboratory method for the synthesis of anhydrous **barium bromate** via the reaction of barium chloride and potassium bromate.[5]

Materials:

- Barium chloride (BaCl₂)
- Potassium bromate (KBrO₃)
- Deionized water
- Beakers
- Stirring rod
- Heating plate

- Buchner funnel and flask
- Filter paper
- Drying oven

Procedure:

- Preparation of Reactant Solutions:
 - Prepare a saturated solution of barium chloride by dissolving it in hot deionized water.
 - Separately, prepare a saturated solution of potassium bromate in hot deionized water.
- Precipitation:
 - While stirring, slowly add the hot potassium bromate solution to the hot barium chloride solution.
 - A white precipitate of **barium bromate** will form immediately. The reaction is as follows:
$$\text{BaCl}_2 + 2\text{KBrO}_3 \rightarrow \text{Ba}(\text{BrO}_3)_2 (\text{s}) + 2\text{KCl}.$$
[5]
- Crystallization and Isolation:
 - Allow the mixture to cool slowly to room temperature, and then further cool in an ice bath to maximize precipitation.
 - Collect the white precipitate by vacuum filtration using a Buchner funnel and filter paper.
- Washing and Drying:
 - Wash the collected precipitate with cold deionized water to remove soluble impurities, such as potassium chloride.
 - Dry the purified **barium bromate** in a drying oven at a temperature below its decomposition point (e.g., 100-120 °C) until a constant weight is achieved.

Characterization

The synthesized anhydrous **barium bromate** can be characterized using various analytical techniques to confirm its identity and purity. These methods may include:

- X-ray Diffraction (XRD): To confirm the crystalline structure.
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the characteristic vibrational modes of the bromate ion.
- Thermal Analysis (TGA/DSC): To determine the decomposition temperature and thermal stability.
- Elemental Analysis: To confirm the elemental composition.

Safety and Handling

Anhydrous **barium bromate** is a hazardous substance and must be handled with appropriate safety precautions.

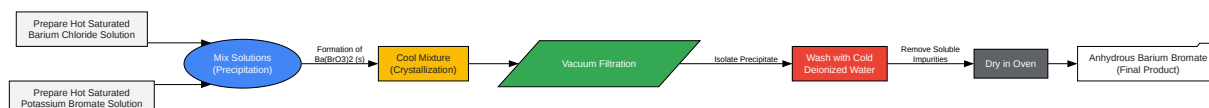
- Hazards: It is a strong oxidizer and may intensify fire; contact with combustible material may cause fire.[9] It is also harmful if swallowed or inhaled.[9] Barium compounds are generally toxic.[3]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection when handling this compound.[10][11][12]
- Handling: Use in a well-ventilated area. Avoid breathing dust. Keep away from heat, sparks, open flames, and other ignition sources.[10][12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from combustible materials.[9][10]

Applications

While direct applications in drug development are not prominent, anhydrous **barium bromate** serves as a reagent in analytical chemistry.[1][3] Brominated compounds, in general, have various applications in the pharmaceutical industry, including as antimicrobial agents and in the synthesis of anesthetics and anticancer drugs.

Visualized Workflow for Synthesis and Purification

The following diagram illustrates the logical workflow for the synthesis and purification of anhydrous **barium bromate** as described in the experimental protocol.



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Caption: Synthesis and purification workflow for anhydrous **barium bromate**.

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